

# Linetastine IC50 Values & Comparison Data

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## Compound Focus: Linetastine

CAS No.: 110501-66-1

Cat. No.: S1481853

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Compound	IC50 for LTB4 (mol/L)	IC50 for LTC4 (mol/L)	In Vivo Oral Effective Dose (mg/kg)	pD <sub>2</sub> value (Guinea-pig Trachea)
Linetastine	( 1.2 $\times 10^{-7}$ )	( 1.5 $\times 10^{-7}$ )	1 - 10	7.28
TMK777 (Active Metabolite)	( 8.6 $\times 10^{-8}$ )	( 7.1 $\times 10^{-8}$ )	Not Specified	7.98
Azelastine	( >1 $\times 10^{-5}$ )	( >1 $\times 10^{-5}$ )	10 (Ineffective on leukotrienes)	8.07

## Experimental Protocols for Key Data

The core data supporting **linetastine's** activity were generated using the following established experimental methods:

- **In Vitro Inhibition of Leukotriene Release from Human Leukocytes [1]:**
  - **Cell Source:** Human leukocytes.
  - **Stimulation:** Calcium ionophore (A23187).
  - **Measurement:** The concentration of LTB4 and LTC4 in the supernatant was quantified. Compounds were pre-incubated with the cells before stimulation, and IC50 values (the concentration that causes 50% inhibition) were calculated from the dose-response curves.

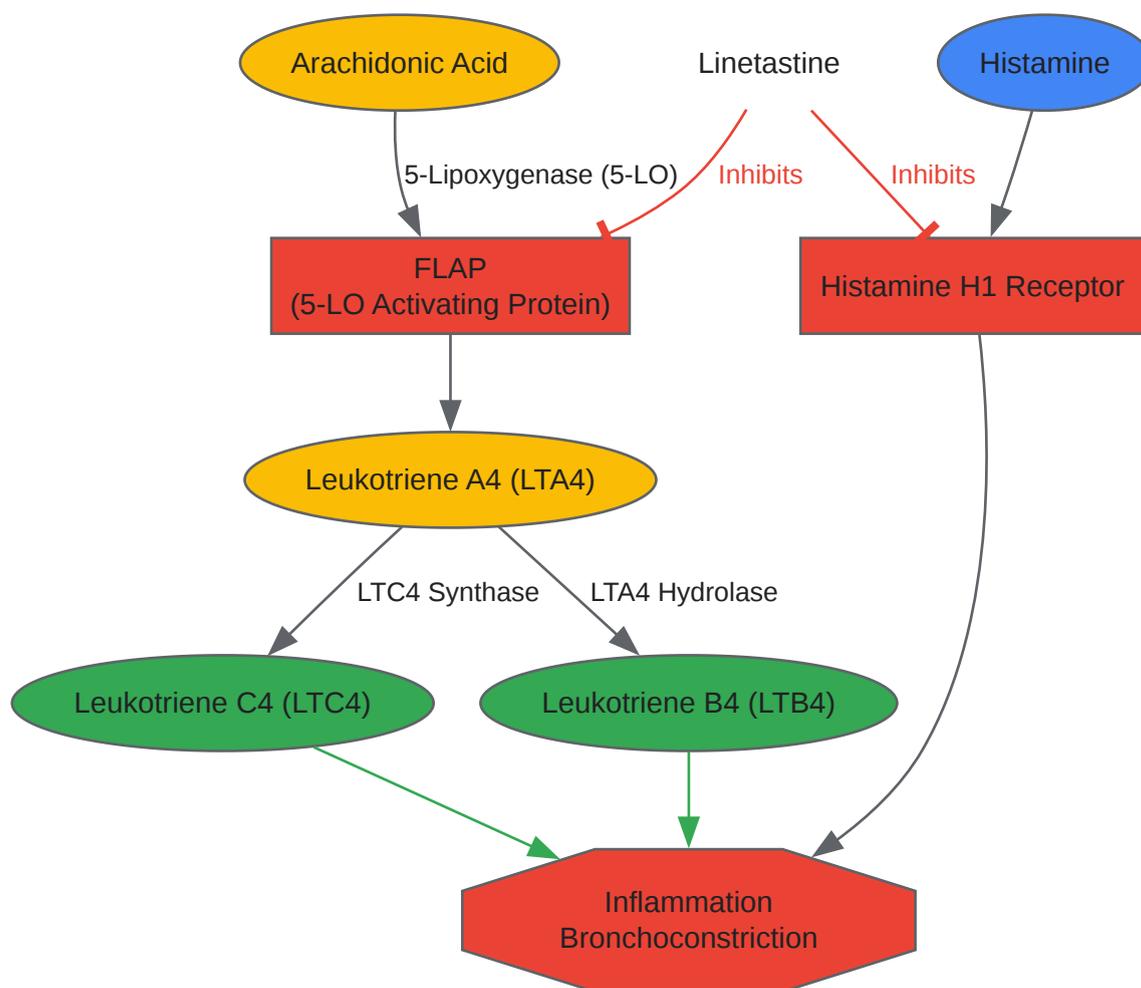
- **In Vivo Inhibition in Sensitized Guinea-Pigs [1]:**
  - **Animal Model:** Guinea-pigs actively sensitized to induce late asthmatic responses.
  - **Dosing: Linetastine** was administered orally (1-10 mg/kg).
  - **Measurement:** LTB4 and LTC4 levels were measured in the lung tissue. Respiratory resistance was also recorded to correlate biochemical efficacy with physiological effect.
- **In Vitro Antihistamine Activity [1]:**
  - **Tissue Preparation:** Isolated guinea-pig trachea.
  - **Method:** The tissue was exposed to histamine to induce contraction. The ability of the test compounds to inhibit this contraction was measured non-competitively, and the pD<sub>2</sub> value (the negative logarithm of the molar concentration that causes 50% of the maximum inhibitory effect) was determined.

## Mechanism of Action and Signaling Pathways

**Linetastine** exerts its effects through a dual mechanism:

- **Inhibition of 5-Lipoxygenase (5-LO) Pathway:** It inhibits the activity of the 5-LO enzyme, which is crucial for the synthesis of both LTB4 and the cysteinyl leukotrienes (LTC4, LTD4, LTE4) from arachidonic acid [1]. This reduces the overall production of these pro-inflammatory mediators.
- **Histamine Receptor Antagonism:** It acts as a non-competitive antagonist at histamine receptors, directly blocking the effects of histamine, such as bronchoconstriction [1].

The following diagram illustrates the arachidonic acid inflammation pathway and the points where **linetastine** acts.



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## Comparative Analysis with Other Drugs

- **Compared to Azelastine:** **Linetastine** is a significantly more potent inhibitor of leukotriene production than azelastine, with IC50 values roughly 100 times lower [1]. While both drugs possess antihistamine activity, **linetastine's** unique dual-action profile and long-lasting effects after oral administration make it a distinct candidate.
- **Compared to Newer Research Compounds:** Recent research focuses on developing new LTB4 antagonists, such as those based on a 1,4-benzodioxine structure [2]. The most active compound from that study (**24b**) has an IC50 of 288 nM, which is in a similar potency range to **linetastine's** activity, highlighting that **linetastine** remains a relevant benchmark for potent LTB4 inhibition [2].

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## References

1. 5-Lipoxygenase inhibitory and antihistamine activities of linetastine [pubmed.ncbi.nlm.nih.gov]
2. New and promising type of leukotriene B4 (LTB4) ... [pubmed.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)